

Ethyl 2-amino-3-phenylpropanoate hydrochloride CAS number and synonyms

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Compound of Interest

Compound Name: *Ethyl 2-amino-3-phenylpropanoate hydrochloride*

Cat. No.: *B012878*

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An In-depth Technical Guide to **Ethyl 2-amino-3-phenylpropanoate Hydrochloride**

For researchers, scientists, and professionals in drug development, a thorough understanding of chemical reagents is paramount. This guide provides a comprehensive overview of **Ethyl 2-amino-3-phenylpropanoate hydrochloride**, a key building block in peptide synthesis and a compound of interest for various pharmaceutical applications. This document details its chemical identity, physicochemical properties, relevant experimental protocols, and potential applications.

Chemical Identification

Ethyl 2-amino-3-phenylpropanoate hydrochloride is the hydrochloride salt of the ethyl ester of the amino acid phenylalanine. It exists as different stereoisomers, primarily the L-form (S-enantiomer) and the D-form (R-enantiomer), which have distinct CAS numbers and properties.

Identifier	L-Phenylalanine ethyl ester hydrochloride	D-Phenylalanine ethyl ester hydrochloride
CAS Number	3182-93-2[1][2][3][4]	63060-94-6[5][6]
Synonyms	L-Phe-OEt·HCl, Ethyl L-phenylalaninate hydrochloride, (S)-Ethyl 2-amino-3-phenylpropanoate hydrochloride, H-Phe-OEt.HCl[1][3]	D-Phenylalanine ethyl ester HCl, (R)-Ethyl 2-amino-3-phenylpropanoate hydrochloride, H-D-Phe-OEt.HCl[5]
IUPAC Name	ethyl (2S)-2-amino-3-phenylpropanoate;hydrochloride[3]	ethyl (2R)-2-amino-3-phenylpropanoate;hydrochloride[5]

Physicochemical Properties

The properties of **Ethyl 2-amino-3-phenylpropanoate hydrochloride** are summarized below. The data primarily corresponds to the more common L-enantiomer.

Property	Value	Reference
Molecular Formula	C ₁₁ H ₁₆ ClNO ₂ or C ₁₁ H ₁₅ NO ₂ ·HCl	[1][2][5][6]
Molecular Weight	229.70 g/mol	[3][5][6][7]
Appearance	White powder or fine needle-like crystalline solid	[1][2][4]
Melting Point	150-160 °C	[1]
Optical Rotation ([α]D ²⁰)	-8 ± 1° (c=2 in H ₂ O)	[1]
Solubility	Soluble in methanol and water	[4]
Purity	Typically ≥98%	[1][6]
Storage Conditions	Store at 0-8 °C or room temperature	[1][4][6]

Experimental Protocols

Detailed methodologies are crucial for the successful application of this compound in research. Below is a relevant synthesis protocol.

Synthesis of L-Phenylalanine Ethyl Ester Hydrochloride

This protocol describes the direct esterification of L-phenylalanine using ethanol and a chlorinating agent.

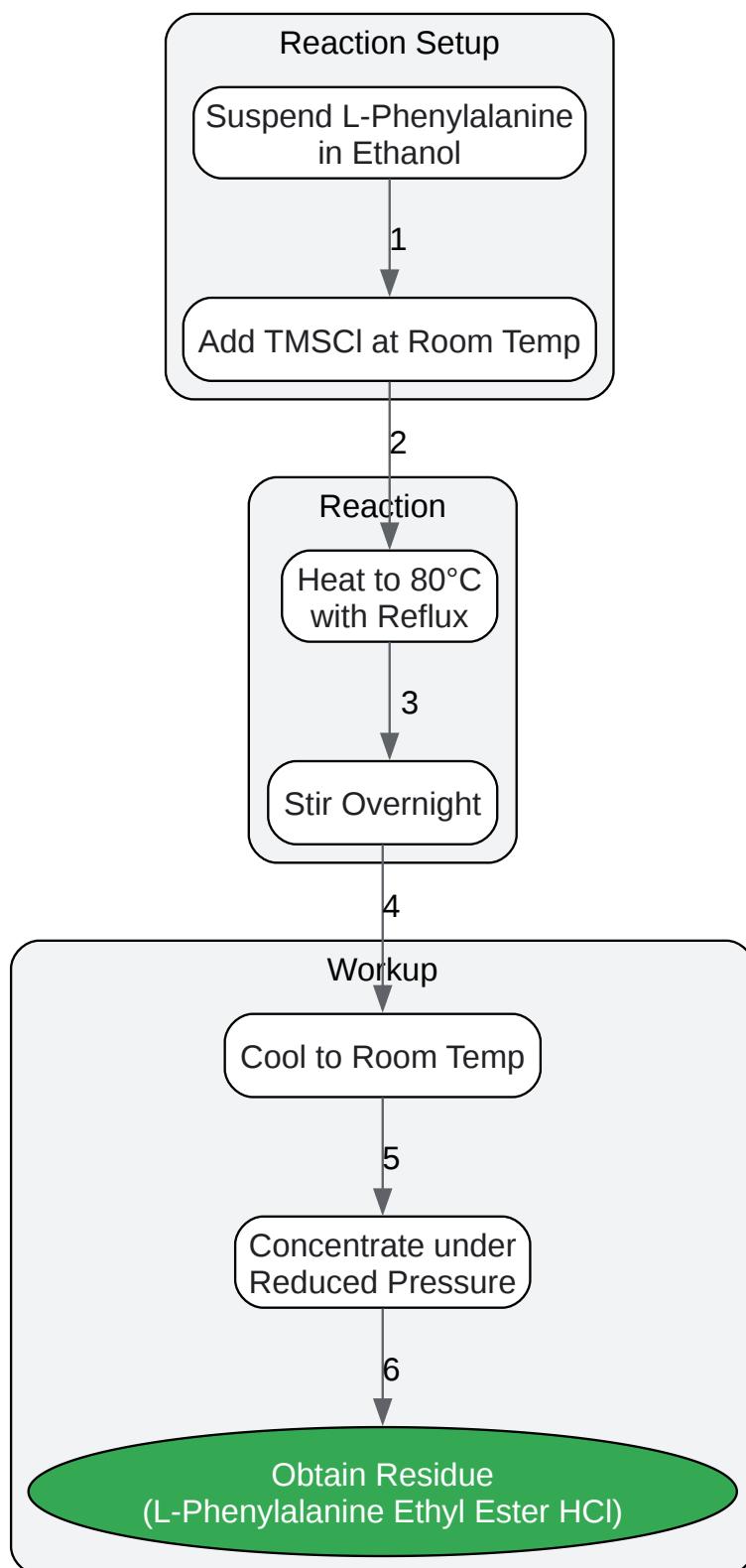
Materials:

- L-Phenylalanine
- Ethanol (EtOH)
- Trimethylsilyl chloride (TMSCl)
- Ethyl acetate (EtOAc) - for workup

Procedure:

- Suspend L-Phenylalanine (e.g., 5 g, 30 mmol) in ethanol (30 mL).[4]
- Add Trimethylsilyl chloride (TMSCl) (e.g., 6.915 mL, 54 mmol) to the suspension at room temperature.[4]
- Fit the reaction vessel with a reflux condenser and heat the mixture to 80°C.[4]
- Allow the reaction to stir overnight at this temperature.[4]
- After the reaction is complete, cool the mixture to room temperature.[4]
- Concentrate the reaction mixture under reduced pressure to obtain a residue.[4]
- The resulting residue can be taken up in a solvent like ethyl acetate for further purification if necessary.[4]

Below is a workflow diagram illustrating this synthesis process.



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Caption: Synthesis workflow for L-Phenylalanine Ethyl Ester Hydrochloride.

Applications in Drug Development and Research

Ethyl 2-amino-3-phenylpropanoate hydrochloride serves as a valuable building block in several areas:

- Peptide Synthesis: As a derivative of the amino acid phenylalanine, it is a crucial starting material for the synthesis of peptides and proteins. Its ester group provides a convenient handle for peptide coupling reactions.[\[1\]](#)
- Pharmaceutical Synthesis: It acts as a precursor in the creation of various pharmaceutical compounds. Due to its relationship with phenylalanine, an essential amino acid involved in neurotransmitter production, it is particularly useful in developing drugs that target neurological disorders.[\[1\]](#)
- Nutritional Supplements: The compound is explored for its potential inclusion in dietary supplements aimed at enhancing mood and supporting cognitive function.[\[1\]](#)

Safety and Handling

Standard laboratory safety precautions should be observed when handling this compound. It may cause skin, eye, and respiratory tract irritation.[\[2\]](#) It is advisable to handle the compound in a well-ventilated area and use personal protective equipment such as gloves and safety glasses. The material is generally stable under normal temperatures and pressures.[\[4\]](#)

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